

Application Notes and Protocols for Ethyl (E)-3-Ethoxy-2-Methylacrylate

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Compound of Interest

Compound Name: ethyl (E)-3-ethoxy-2-methylacrylate

Cat. No.: B024880

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **ethyl (E)-3-ethoxy-2-methylacrylate** (CAS No: 1085699-23-5).^[1]^[2] Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Safety Summary

Ethyl (E)-3-ethoxy-2-methylacrylate is classified as a hazardous substance. The following table summarizes its GHS classification.

Table 1: GHS Hazard Classification^[2]^[3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Signal Word: Warning^[2]^[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling this compound.

Table 2: Recommended Personal Protective Equipment

Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles or face shield.	To prevent eye contact and serious eye irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact and irritation.
Body Protection	Laboratory coat.	To protect skin and clothing from splashes.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.	To prevent inhalation of harmful vapors.

Handling Procedures

3.1. General Handling

- Work in a well-ventilated area, preferably a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground and bond containers and receiving equipment to prevent static discharge.

3.2. Dispensing and Weighing

- Perform all dispensing and weighing operations within a chemical fume hood.

- Use a disposable weighing boat or paper to avoid contamination of balances.
- Ensure all containers are properly labeled.

Storage Procedures

Proper storage is essential to maintain the stability and quality of **ethyl (E)-3-ethoxy-2-methylacrylate**.

Table 3: Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C	To ensure stability and prevent degradation.
Atmosphere	Store in a dry environment.	To prevent hydrolysis.
Container	Tightly sealed, original container.	To prevent contamination and leakage.
Location	Well-ventilated, cool, and dry area away from direct sunlight and heat sources.	To prevent polymerization and degradation.

Incompatible Materials:

- Strong acids
- Strong bases
- Oxidizing agents
- Reducing agents

Experimental Protocols

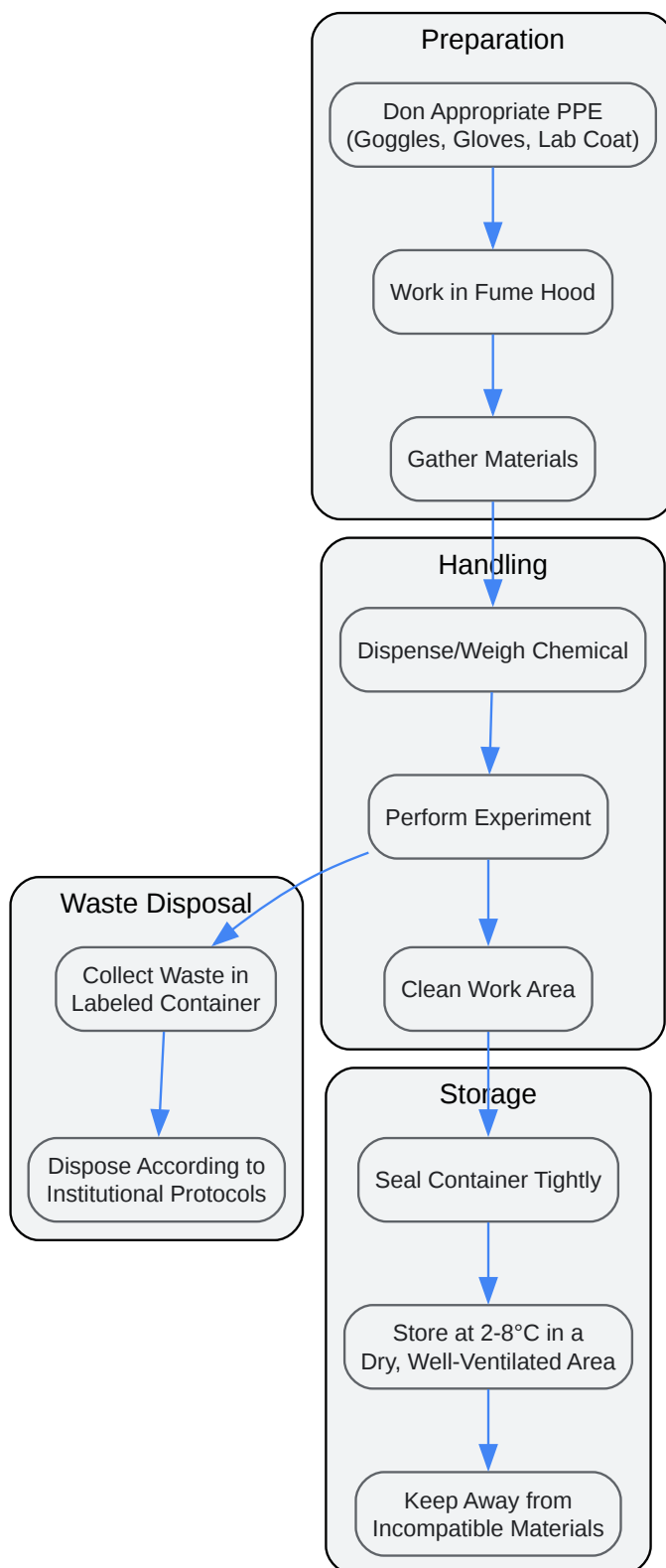
5.1. Spill Response Protocol

- **Evacuate:** Immediately evacuate the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth). For large spills, dike the area to prevent spreading.
- **Collection:** Collect the absorbed material and spilled substance into a suitable, labeled container for disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Disposal:** Dispose of the waste in accordance with local, state, and federal regulations.

5.2. First Aid Measures

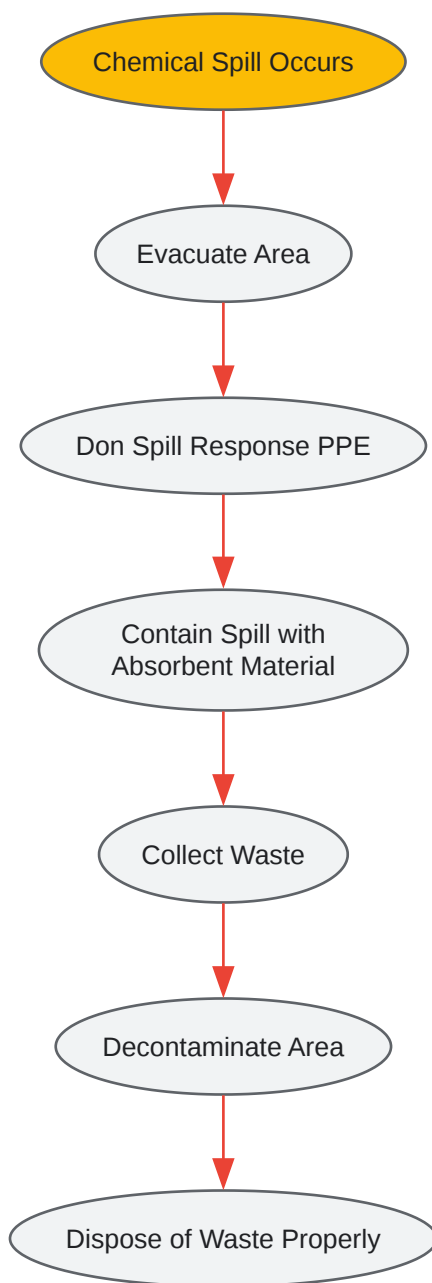
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

Diagrams



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Caption: Workflow for Safe Handling and Storage.



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References

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